

structure elucidation of 2-(Oxan-2-yl)morpholine stereoisomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Oxan-2-yl)morpholine

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An In-Depth Technical Guide to the Structure Elucidation of **2-(Oxan-2-yl)morpholine** Stereoisomers

Audience: Researchers, scientists, and drug development professionals.

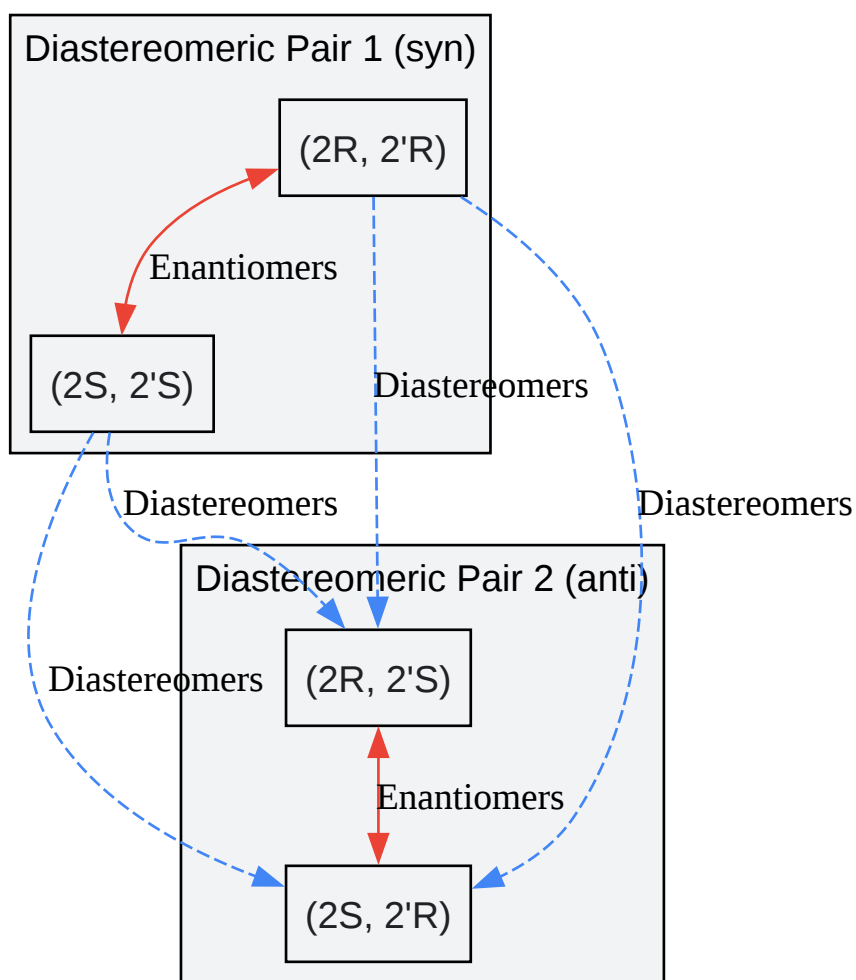
Introduction

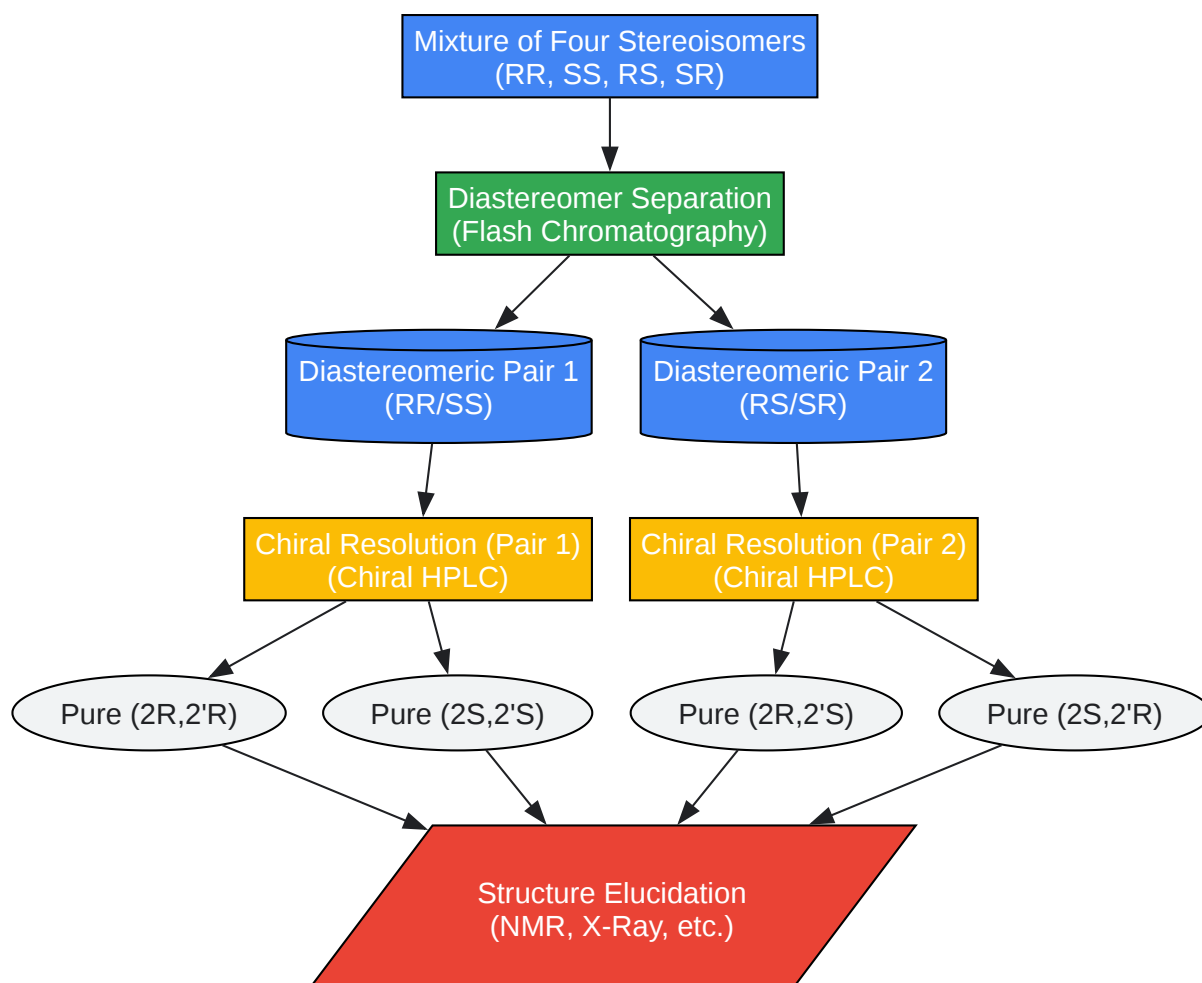
The morpholine scaffold is a cornerstone in medicinal chemistry, appearing in numerous approved drugs due to its favorable physicochemical properties, including metabolic stability and aqueous solubility. The introduction of substituents onto the morpholine ring creates chiral centers, leading to stereoisomers that can exhibit vastly different pharmacological and toxicological profiles. **2-(Oxan-2-yl)morpholine**, featuring a substituted oxane (tetrahydropyran) ring, possesses two stereogenic centers, giving rise to four possible stereoisomers.

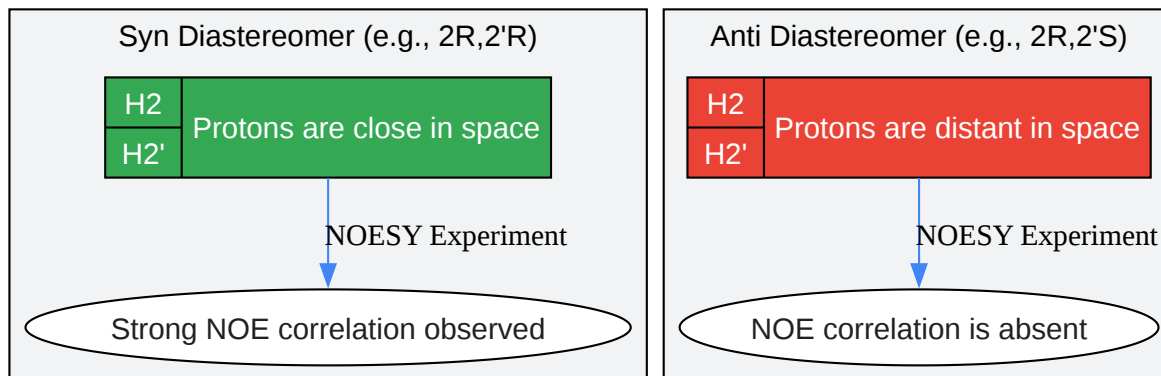
The precise determination of the absolute and relative stereochemistry of these isomers is critical for drug development, as regulatory bodies require the characterization and testing of individual stereoisomers. This guide provides a comprehensive overview of the methodologies and data interpretation required for the complete structure elucidation of the four stereoisomers of **2-(Oxan-2-yl)morpholine**.

Identifying the Stereoisomers

The two chiral centers in **2-(Oxan-2-yl)morpholine** are at the C2 position of the morpholine ring and the C2' position of the oxane ring. This results in four stereoisomers, comprising two pairs of enantiomers. The relationship between these isomers is crucial for devising a separation and characterization strategy.







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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com